

An In-depth Technical Guide to Acid Violet 90: Synonyms and Alternative Names

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Compound of Interest

Compound Name: Acid Violet 90

Cat. No.: B12765606

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synonyms, alternative names, and chemical identifiers for **Acid Violet 90**. The information is intended to assist researchers, scientists, and professionals in drug development in accurately identifying this compound across various databases, publications, and commercial listings.

Chemical Identity and Nomenclature

Acid Violet 90 is a synthetic dye belonging to the monoazo 1:2 metal complex class.^[1] It is characterized by its reddish-violet hue and is soluble in water.^[1] The dye is primarily used in the textile, leather, and paper industries.^[1]

Table of Synonyms, Trade Names, and Identifiers

For clarity and ease of comparison, the various names and identifiers for **Acid Violet 90** are summarized in the table below.

Category	Name/Identifier	Notes
Common Name	Acid Violet 90	
C.I. Name	C.I. Acid Violet 90	[2] [3]
C.I. 18762	[1] [3]	
C.I. 18761	Also referred to as C.I. Acid Red 201 [4] [5]	
CAS Registry Number	6408-29-3	[1] [2] [3] [4] [6]
EC Number	229-052-4	[2] [7]
IUPAC Name	disodium;chromium;3-hydroxy-4-[(5-hydroxy-3-methyl-1-phenylpyrazol-4-yl)diazenyl]naphthalene-1-sulfonate;3-hydroxy-4-[(5-methyl-3-oxo-2-phenyl-1H-pyrazol-4-yl)diazenyl]naphthalene-1-sulfonate	[7]
Chemical Formula	C40H27CrN8O10S2.2Na	[2] [5]
C20H15CIN4NaO5S	[3] [8]	
C40H30CrN8Na2O10S2	[7]	
Trade Names	Acidol Bordeaux MB	[8]
Ambilan Bordeaux MB	[4]	
Basantol Bordeaux 415	[4] [5]	
Bordeaux MB	[3] [4]	
Cololan Bordeaux MB	[5] [8]	
Cromoxy Red SB	[5] [9] [10]	
Dyalan Bordeauxs-B	[5] [9] [10]	

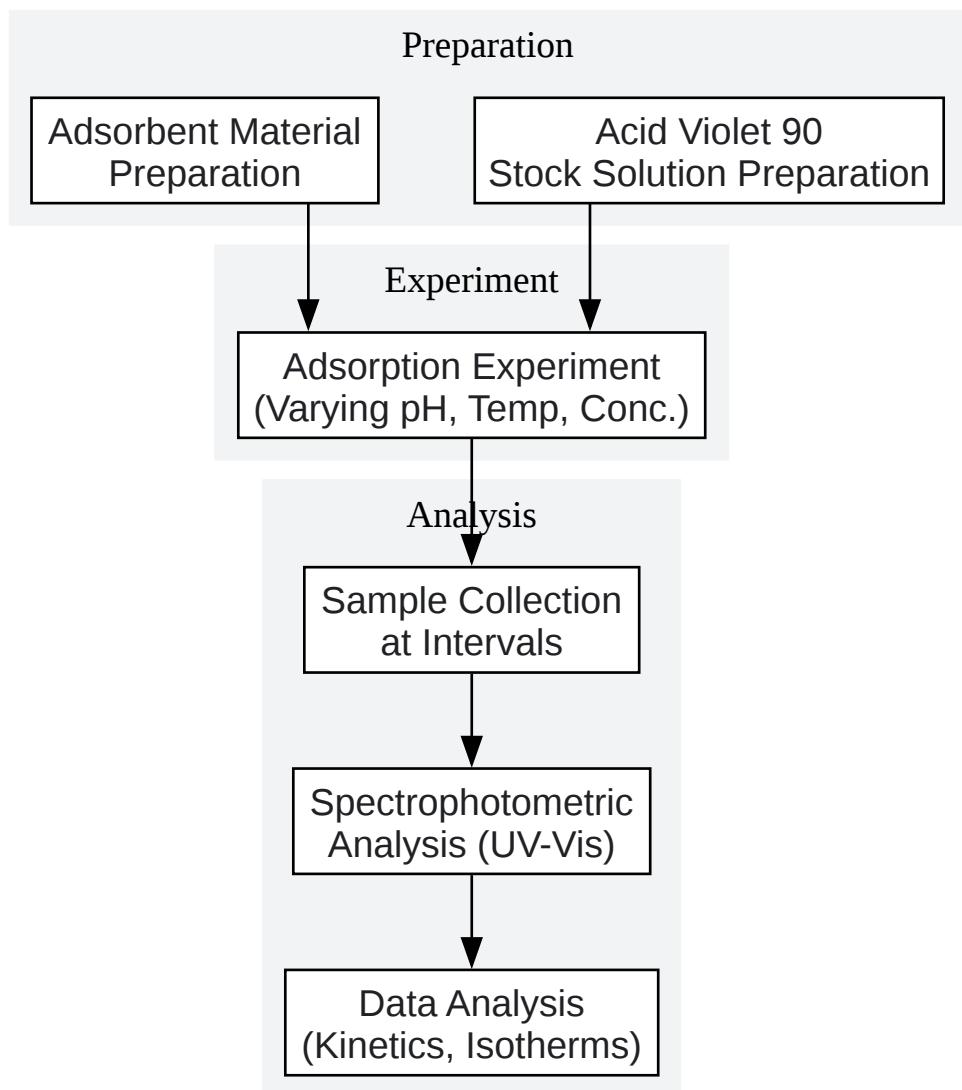
Intralan Bordeaux MB	[8]
Navidol Bordeaux MB	[5]
Neutral Bordeaux M-B	[11]
Neutral Bordeaux D-GN	[11]
Neutral Bordeaux D-BN	[11]
Neutrilan Bordeaux M-B	[5]
Orcolan Nuetral Bordeaux BSB	[8]
Rylan Bordeaux B	[5][10]
Simacid Brodeaux 24909	[5]
Triasolan Bordeaux D2B	[5]
Vopsider Bordeaux MMB	[5]
Other Synonyms	Acid Red 201 [4][5][10]
Acid Rubine M-B	[3]
Acid Violet MB	[11]
C.I.Acid Red 201	[4][5]
Chromate (3-), bis[4-[2-[4,5-dihidro-3-metil-5-(oxo-kO)-1-fenil-1H-pirazol-4-il]diazenil-kN	[4]
Disodium hydrogen bis(4-((4,5-dihydro-3-methyl-5-oxo-1-phenyl-1H-pyrazol-4-yl)azo)-3-hydroxynaphthalene-1-sulphonato(3-))chromate(3-)	[7][12]
Inochrome Pink N	[5][10]
Violet 90	[9][10]

Experimental Applications and Protocols

While primarily an industrial dye, **Acid Violet 90** may be encountered in research contexts, particularly in studies related to textile science, environmental science, and analytical chemistry.

Experimental Workflow: Dye Adsorption Studies

A common research application involving dyes like **Acid Violet 90** is the study of their removal from wastewater using various adsorbent materials. A generalized experimental workflow for such a study is outlined below.



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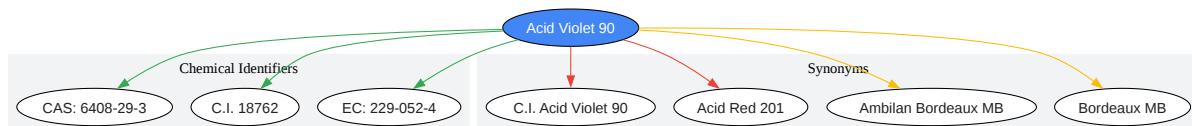
Generalized workflow for dye adsorption experiments.

A detailed protocol for such an experiment would typically involve:

- Preparation of Adsorbent: This could involve synthesis, activation, or purification of the material under investigation.
- Preparation of Dye Stock Solution: A concentrated solution of **Acid Violet 90** is prepared in deionized water.
- Adsorption Experiments: A known mass of the adsorbent is added to a series of **Acid Violet 90** solutions of varying concentrations, pH, and temperature. The mixtures are agitated for specific time intervals.
- Sample Analysis: At predetermined times, aliquots of the solution are withdrawn, centrifuged, and the concentration of the remaining dye is determined using a UV-Vis spectrophotometer by measuring the absorbance at the dye's maximum wavelength.
- Data Analysis: The amount of dye adsorbed per unit mass of adsorbent is calculated. The data is then fitted to various kinetic and isotherm models to understand the adsorption mechanism.

Relationships Between Identifiers and Synonyms

The various names and identifiers for **Acid Violet 90** are interconnected. The following diagram illustrates these relationships, with the common name at the core.



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Interconnectivity of **Acid Violet 90** nomenclature.

This diagram visually separates the core chemical identifiers from the various synonyms and trade names, providing a clear map of the compound's naming conventions. Understanding these relationships is crucial for conducting thorough literature and database searches.

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